

Spectroscopic Profile of Lauryl Linolenate: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Lauryl linolenate*

Cat. No.: *B15551935*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **lauryl linolenate**, an ester of significant interest in various scientific and industrial fields. Due to the limited availability of directly published experimental data for this specific compound, this guide presents a predicted spectroscopic profile based on the well-established spectral characteristics of its constituent moieties: α -linolenic acid and lauryl alcohol. The methodologies for acquiring such data are also detailed, providing a framework for the experimental characterization of this and similar long-chain fatty acid esters.

Predicted Spectroscopic Data

The following tables summarize the predicted ^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry data for **lauryl linolenate**. These predictions are derived from the known spectral data of α -linolenic acid, its methyl ester, and lauryl alcohol, taking into account the expected shifts and fragmentation patterns resulting from their esterification.

Predicted ^1H Nuclear Magnetic Resonance (NMR) Data

Table 1: Predicted ^1H NMR Chemical Shifts for **Lauryl Linolenate**

Chemical Shift (ppm)	Multiplicity	Number of Protons	Assignment
~5.34	m	6H	Olefinic protons (-CH=CH-)
~4.06	t	2H	Methylene protons adjacent to ester oxygen (-O-CH ₂ -)
~2.80	t	4H	Bis-allylic protons (=CH-CH ₂ -CH=)
~2.30	t	2H	Methylene protons α to carbonyl (-CH ₂ -COO-)
~2.05	q	4H	Allylic protons (-CH ₂ -CH=)
~1.62	p	2H	Methylene protons β to ester oxygen (-O-CH ₂ -CH ₂ -)
~1.25	br s	16H	Methylene protons of the lauryl chain (-CH ₂) ₈ -)
~0.97	t	3H	Terminal methyl protons of the linolenyl chain (-CH ₂ -CH ₃)
~0.88	t	3H	Terminal methyl protons of the lauryl chain (-CH ₂ -CH ₃)

Predicted for a solution in CDCl₃ with TMS as an internal standard.

Predicted ¹³C Nuclear Magnetic Resonance (NMR) Data

Table 2: Predicted ¹³C NMR Chemical Shifts for **Lauryl Linolenate**

Chemical Shift (ppm)	Assignment
~173.3	Carbonyl carbon (-COO-)
~132.0, 130.3, 128.3, 128.2, 127.7, 127.2	Olefinic carbons (-CH=CH-)
~64.4	Methylene carbon adjacent to ester oxygen (-O-CH ₂ -)
~34.2	Methylene carbon α to carbonyl (-CH ₂ -COO-)
~31.9	Methylene carbon of the lauryl chain
~29.6 - 29.1	Methylene carbons of the lauryl chain
~28.7	Methylene carbon β to ester oxygen (-O-CH ₂ -CH ₂ -)
~25.6, 25.5	Bis-allylic carbons (=CH-CH ₂ -CH=)
~22.7	Methylene carbon of the lauryl chain
~20.5	Allylic carbon (-CH ₂ -CH=)
~14.3	Terminal methyl carbon of the linolenyl chain (-CH ₂ -CH ₃)
~14.1	Terminal methyl carbon of the lauryl chain (-CH ₂ -CH ₃)

Predicted for a solution in CDCl₃.

Predicted Infrared (IR) Spectroscopy Data

Table 3: Predicted IR Absorption Bands for **Lauryl Linolenate**

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3010	Medium	=C-H stretching (vinylic)
~2925	Strong	C-H asymmetric stretching (methylene)
~2855	Strong	C-H symmetric stretching (methylene)
~1740	Strong	C=O stretching (ester)
~1655	Weak	C=C stretching (alkene)
~1465	Medium	C-H bending (methylene and methyl)
~1165	Strong	C-O stretching (ester)
~722	Weak	-(CH ₂) _n - rocking

Predicted Mass Spectrometry (MS) Data

Table 4: Predicted Mass Spectrometry Fragmentation for **Lauryl Linolenate**

m/z	Ion
444.7	[M] ⁺ (Molecular Ion)
277.2	[C ₁₈ H ₂₉ O] ⁺ (Acylium ion from cleavage of the ester bond)
169.3	[C ₁₂ H ₂₅] ⁺ (Lauryl carbocation)

Predicted for Electron Ionization (EI) Mass Spectrometry.

Experimental Protocols

The following are detailed methodologies for the acquisition of the spectroscopic data presented above.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve approximately 10-20 mg of **lauryl linolenate** in 0.6-0.7 mL of deuterated chloroform (CDCl_3). Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm). Transfer the solution to a 5 mm NMR tube.
- ^1H NMR Spectroscopy:
 - Instrument: A 400 MHz or higher field NMR spectrometer.
 - Parameters:
 - Pulse sequence: Standard single-pulse experiment.
 - Acquisition time: 2-4 seconds.
 - Relaxation delay: 1-5 seconds.
 - Number of scans: 16-64, depending on the sample concentration.
 - Spectral width: 0-12 ppm.
- ^{13}C NMR Spectroscopy:
 - Instrument: A 100 MHz or higher frequency NMR spectrometer.
 - Parameters:
 - Pulse sequence: Proton-decoupled pulse sequence (e.g., zgpg30).
 - Acquisition time: 1-2 seconds.
 - Relaxation delay: 2-5 seconds.
 - Number of scans: 1024-4096, due to the low natural abundance of ^{13}C .
 - Spectral width: 0-200 ppm.

- **Data Processing:** Process the raw data using appropriate NMR software. This includes Fourier transformation, phase correction, baseline correction, and referencing the spectra to the TMS signal.

Infrared (IR) Spectroscopy

- **Sample Preparation:**
 - **Neat Liquid:** If **lauryl linolenate** is a liquid at room temperature, a thin film can be prepared by placing a drop of the sample between two potassium bromide (KBr) or sodium chloride (NaCl) plates.
 - **Solution:** Alternatively, dissolve a small amount of the sample in a volatile solvent with minimal IR absorption in the regions of interest (e.g., carbon tetrachloride, CCl_4 , or chloroform, CHCl_3) and deposit the solution onto a KBr or NaCl plate. The solvent is then evaporated, leaving a thin film of the sample.
- **Instrumentation:** A Fourier Transform Infrared (FTIR) spectrometer.
- **Data Acquisition:**
 - **Method:** Attenuated Total Reflectance (ATR) or transmission.
 - **Spectral Range:** $4000\text{-}400\text{ cm}^{-1}$.
 - **Resolution:** 4 cm^{-1} .
 - **Number of Scans:** 16-32 scans are typically co-added to improve the signal-to-noise ratio.
- **Data Processing:** A background spectrum of the empty sample holder (or the solvent if applicable) should be recorded and subtracted from the sample spectrum.

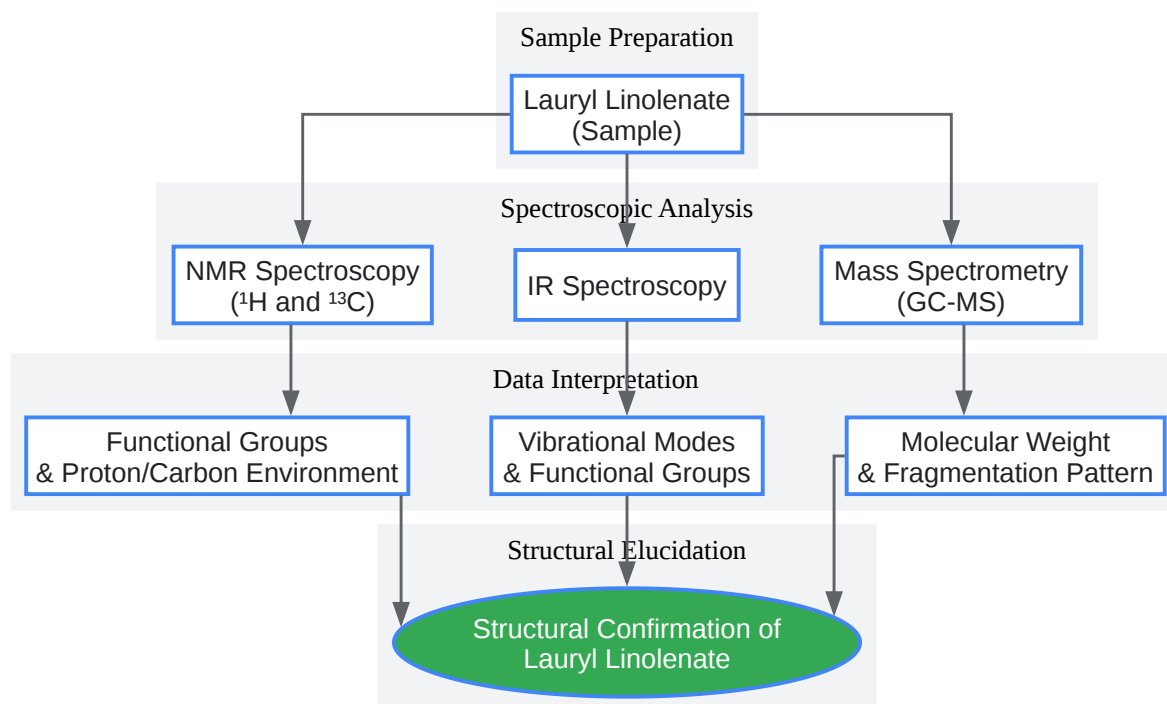
Mass Spectrometry (MS)

- **Sample Preparation:** Dissolve a small amount of **lauryl linolenate** in a suitable volatile solvent (e.g., hexane or dichloromethane) to a concentration of approximately 1 mg/mL.

- Instrumentation: A mass spectrometer equipped with an Electron Ionization (EI) source, often coupled with a Gas Chromatography (GC) system for sample introduction and separation.
- GC-MS Parameters:
 - GC Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms).
 - Injection Volume: 1 μL .
 - Inlet Temperature: 250-280 $^{\circ}\text{C}$.
 - Oven Temperature Program: Start at a lower temperature (e.g., 150 $^{\circ}\text{C}$), ramp to a higher temperature (e.g., 300 $^{\circ}\text{C}$) at a rate of 10-20 $^{\circ}\text{C}/\text{min}$, and hold for a few minutes.
- MS Parameters:
 - Ionization Mode: Electron Ionization (EI).
 - Ionization Energy: 70 eV.
 - Mass Range: m/z 50-600.
 - Source Temperature: 200-250 $^{\circ}\text{C}$.
- Data Analysis: The resulting mass spectrum is analyzed to identify the molecular ion peak and characteristic fragment ions.

Visualization of Analytical Workflow

The following diagram illustrates the logical workflow for the spectroscopic characterization of **lauryl linolenate**.



[Click to download full resolution via product page](#)

Caption: Workflow for the spectroscopic characterization of **lauryl linolenate**.

- To cite this document: BenchChem. [Spectroscopic Profile of Lauryl Linolenate: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15551935/docs#spectroscopic-profile-of-lauryl-linolenate-an-in-depth-technical-guide\]](https://www.benchchem.com/product/b15551935/docs#spectroscopic-profile-of-lauryl-linolenate-an-in-depth-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)